

Protocols for handling and storage of 2-Chlorotetradecane

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: 2-Chlorotetradecane

Cat. No.: B15478794

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Application Notes and Protocols for 1-Chlorotetradecane

Note: The protocols and data provided pertain to 1-Chlorotetradecane (CAS No. 2425-54-9), as information for **2-Chlorotetradecane** is not readily available. It is presumed that the user is referring to the more common isomer, 1-Chlorotetradecane.

These application notes are intended for researchers, scientists, and drug development professionals. They provide detailed protocols for the safe handling and storage of 1-Chlorotetradecane.

Introduction

1-Chlorotetradecane is a colorless to slightly yellowish liquid with a mild odor.^[1] It is primarily used as a chemical intermediate in organic synthesis, particularly in the production of surfactants and quaternary ammonium compounds.^{[1][2]} Due to its chemical properties, specific handling and storage protocols are necessary to ensure laboratory safety and maintain the integrity of the compound.

Quantitative Data Summary

The physical and chemical properties of 1-Chlorotetradecane are summarized in the table below for easy reference.

Property	Value
Molecular Formula	C14H29Cl
Molecular Weight	232.83 g/mol
Appearance	Colorless to slightly yellowish liquid[1]
Odor	Odorless to mild, characteristic odor[1][3]
Melting Point	-3 °C / 26.6 °F
Boiling Point	295 °C / 563 °F @ 760 mmHg
Flash Point	83 °C / 181.4 °F to 130 °C / 266 °F[3]
Density	0.860 g/cm ³ [3]
Vapor Pressure	14.1 hPa @ 99 °C[3]
Water Solubility	0.01 g/L (20°C)[3]
Autoignition Temperature	200 °C / 392 °F to 230 °C / 446 °F[3][4]

Experimental Protocols

General Handling Protocol

This protocol outlines the necessary steps for safely handling 1-Chlorotetradecane in a laboratory setting.

Materials:

- 1-Chlorotetradecane
- Chemical safety goggles or face shield[4]
- Viton® or other appropriate chemical-resistant gloves[3]
- Lab coat or other protective clothing[4]
- Fume hood

- Glassware
- Pipettes and pipette aids
- Inert absorbent material (e.g., vermiculite, sand)[4]
- Sealable waste container

Procedure:

- Personal Protective Equipment (PPE): Before handling, don appropriate PPE, including chemical safety goggles, chemical-resistant gloves, and a lab coat.[4]
- Ventilation: Conduct all work with 1-Chlorotetradecane in a well-ventilated fume hood to minimize inhalation exposure.[4]
- Dispensing: When transferring the liquid, use appropriate glassware and pipetting devices. Avoid direct contact with skin and eyes.
- Heating: If heating is required, use a water bath, heating mantle, or hot plate with a temperature controller. Keep away from open flames and other sources of ignition.[3]
- Spill Cleanup: In case of a small spill, absorb the liquid with an inert material like vermiculite or sand.[4] Place the contaminated material into a sealed container for proper waste disposal.
- Waste Disposal: Dispose of 1-Chlorotetradecane waste and contaminated materials according to local, state, and federal regulations.
- Hygiene: After handling, wash hands thoroughly with soap and water.[4] Remove and wash contaminated clothing before reuse.[4]

Storage Protocol

Proper storage is crucial for maintaining the stability and purity of 1-Chlorotetradecane.

Materials:

- Tightly sealed, properly labeled container
- Cool, dry, and well-ventilated storage area[4]
- Secondary containment tray

Procedure:

- Container: Store 1-Chlorotetradecane in its original, tightly closed container.[4]
- Location: Keep the container in a cool, dry, and well-ventilated area away from direct sunlight and heat sources.[4]
- Incompatible Materials: Store separately from strong oxidizing agents and strong bases.[3]
- Secondary Containment: Place the container in a secondary containment tray to prevent the spread of material in case of a leak.
- Inventory: Maintain an accurate inventory of the chemical, including the date received and the date opened.

Safety and First Aid

Hazards:

- Skin Irritation: Causes skin irritation.[5]
- Eye Irritation: Causes serious eye irritation.[5]
- Inhalation: May cause respiratory tract irritation.[4]
- Ingestion: May cause irritation of the digestive tract.[4]

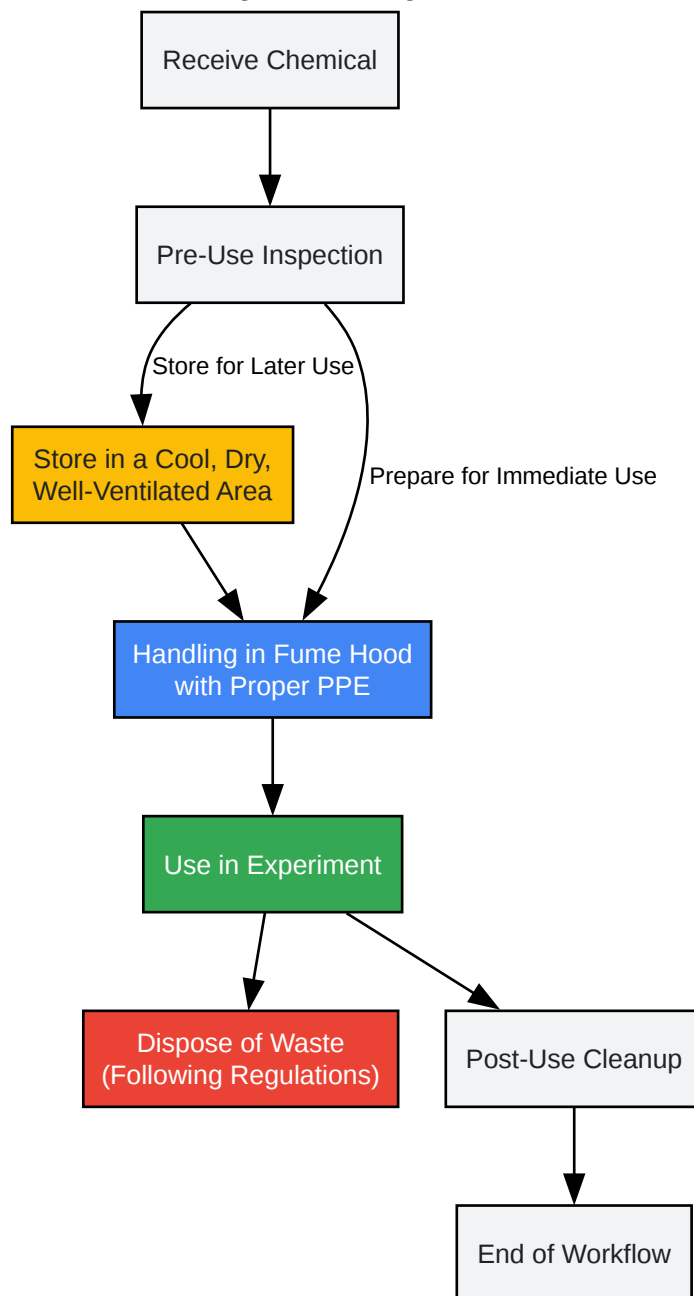
First Aid Measures:

- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[5]

- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[5]
- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Get medical attention.[4]
- If Swallowed: Do NOT induce vomiting. Clean mouth with water and get medical attention.[3]

Visualizations

Workflow for Handling and Storage of 1-Chlorotetradecane



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Caption: General laboratory workflow for 1-Chlorotetradecane.

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- To cite this document: BenchChem. [Protocols for handling and storage of 2-Chlorotetradecane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15478794#protocols-for-handling-and-storage-of-2-chlorotetradecane]

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